

Thermophysical properties of 2,3,7-Trimethyloctane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3,7-Trimethyloctane

Cat. No.: B14553976

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An In-Depth Technical Guide to the Thermophysical Properties of **2,3,7-Trimethyloctane**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the thermophysical properties of **2,3,7-trimethyloctane** (CAS No: 62016-34-6), a branched alkane with the molecular formula $C_{11}H_{24}$. Due to its specific isomeric structure, **2,3,7-trimethyloctane**'s physical and thermal characteristics are of interest in various research and industrial applications, including as a potential component in fuels and lubricants, and as a reference fluid in material science. This document consolidates available experimental data, discusses the influence of its branched structure on its properties, and details the standard experimental protocols for their measurement.

Introduction

2,3,7-Trimethyloctane is a saturated hydrocarbon belonging to the undecane isomer group. Its highly branched structure significantly influences its intermolecular forces, leading to distinct thermophysical properties compared to its linear counterpart, n-undecane, and other less-branched isomers. Understanding these properties, such as density, viscosity, specific heat capacity, and thermal conductivity, is crucial for its application in fluid dynamics, heat transfer processes, and formulation development.

While extensive experimental data for **2,3,7-trimethyloctane** is not widely available in public-domain literature, critically evaluated data is maintained in specialized databases such as the NIST/TRC Web Thermo Tables. This guide presents the available data and provides context through the discussion of general trends observed for branched alkanes.

Molecular Structure and Physicochemical Properties

The molecular structure of **2,3,7-trimethyloctane** is characterized by an eight-carbon chain with methyl groups at the 2, 3, and 7 positions. This structure results in a more compact and globular shape compared to linear alkanes.

Table 1: General Properties of **2,3,7-Trimethyloctane**

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₄	--INVALID-LINK--
Molecular Weight	156.31 g/mol	--INVALID-LINK--
CAS Number	62016-34-6	--INVALID-LINK--
Boiling Point	176 °C (at 101.325 kPa)	--INVALID-LINK--
Density	0.764 g/mL (at 20 °C)	--INVALID-LINK--

Thermophysical Property Data

Comprehensive temperature- and pressure-dependent experimental data for **2,3,7-trimethyloctane** is limited in publicly accessible literature. The following sections summarize the available information and discuss the expected trends based on the behavior of branched alkanes.

Density

The density of alkanes is influenced by molecular packing. Increased branching generally leads to a less efficient packing of molecules, resulting in a lower density compared to their linear isomers.

Table 2: Density of **2,3,7-Trimethyloctane**

Temperature (°C)	Pressure (kPa)	Density (g/mL)	Data Type	Reference
20	101.325	0.764	Experimental	--INVALID-LINK--

Note: The NIST/TRC Web Thermo Tables indicate the availability of critically evaluated data for liquid density from 190 K to 620.2 K, with one experimental data point.

Viscosity

Viscosity in alkanes is primarily a function of intermolecular van der Waals forces. For smaller alkanes, increased branching can lead to a decrease in surface area and weaker intermolecular forces, resulting in lower viscosity. However, for larger and more complexly branched molecules, molecular entanglement can lead to an increase in viscosity.

No specific experimental viscosity data for **2,3,7-trimethyloctane** was found in publicly available literature. It is expected that its viscosity would be lower than that of n-undecane at the same temperature due to its branched nature.

Specific Heat Capacity

The specific heat capacity of liquid alkanes is a measure of their ability to store thermal energy. It is influenced by the number of vibrational modes in the molecule.

No specific experimental heat capacity data for **2,3,7-trimethyloctane** was found in publicly available literature. The NIST/TRC Web Thermo Tables indicate the availability of critically evaluated data for heat capacity at saturation pressure for the liquid phase over a temperature range.

Thermal Conductivity

Thermal conductivity in liquids is the property that governs the rate of heat transfer. For alkanes, it is generally observed that branching decreases thermal conductivity compared to linear isomers.

No specific experimental thermal conductivity data for **2,3,7-trimethyloctane** was found in publicly available literature. The NIST/TRC Web Thermo Tables indicate the availability of critically evaluated data for the thermal conductivity of the liquid phase over a temperature range.

Experimental Protocols

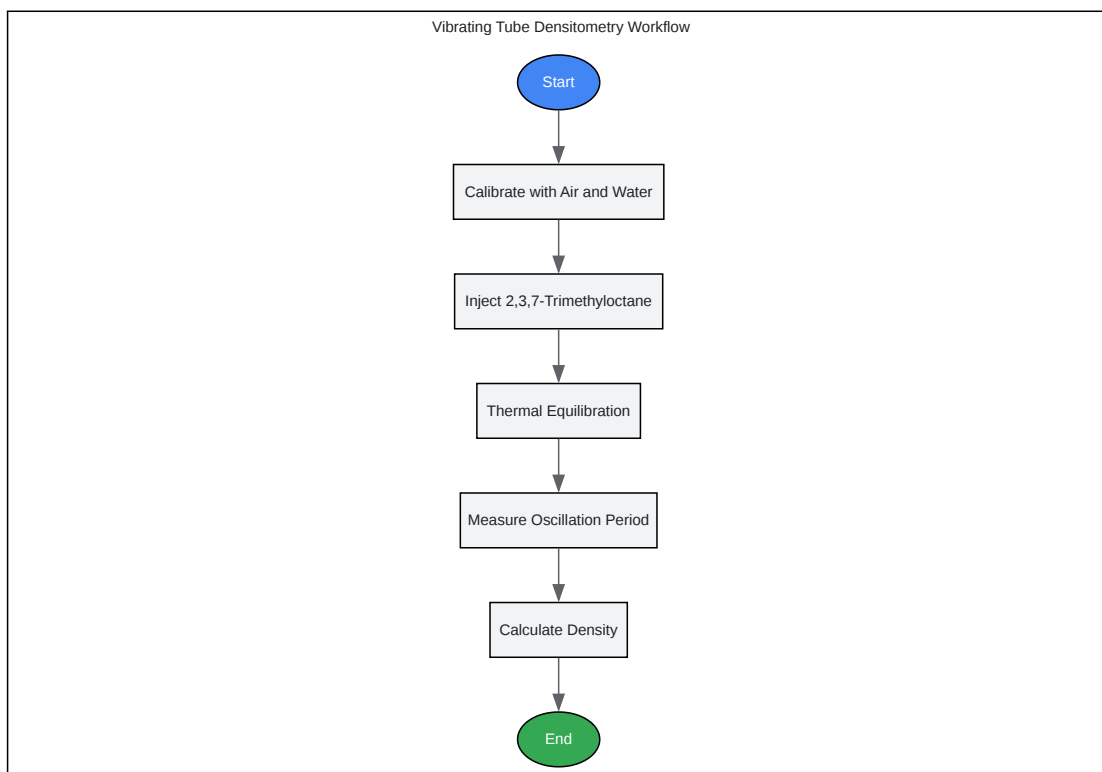
The following sections detail the standard experimental methodologies for determining the key thermophysical properties of liquid hydrocarbons like **2,3,7-trimethyloctane**.

Density Measurement

4.1.1. Vibrating Tube Densitometry

This is a highly accurate method for determining the density of liquids. The principle is based on the change in the resonant frequency of a U-shaped tube when it is filled with the sample liquid. The change in frequency is directly related to the mass, and therefore the density, of the liquid in the tube.

- Apparatus: A digital vibrating tube densitometer, a constant temperature bath, and a syringe for sample injection.
- Procedure:
 - Calibrate the instrument with two fluids of known density (e.g., dry air and deionized water) at the desired temperature.
 - Inject the **2,3,7-trimethyloctane** sample into the clean, dry U-tube, ensuring no air bubbles are present.
 - Allow the sample to reach thermal equilibrium with the constant temperature bath.
 - Measure the oscillation period of the U-tube.
 - The instrument's software calculates the density based on the calibration constants and the measured oscillation period.



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Vibrating Tube Densitometry Workflow

4.1.2. Pycnometry

This gravimetric method involves accurately determining the mass of a known volume of the liquid.

- Apparatus: A pycnometer (a glass flask with a precisely known volume), a high-precision analytical balance, and a constant temperature bath.
- Procedure:
 - Weigh the clean, dry, and empty pycnometer.

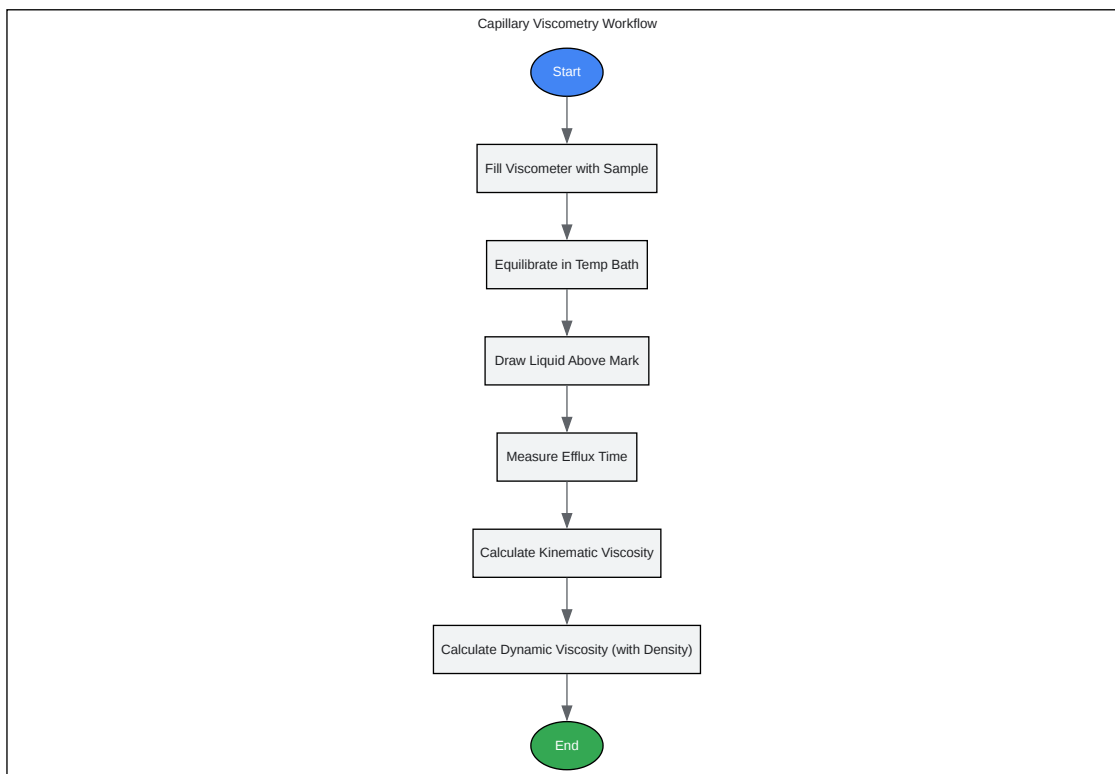
- Fill the pycnometer with **2,3,7-trimethyloctane** and place it in the constant temperature bath until it reaches thermal equilibrium.
- Adjust the liquid level to the pycnometer's calibration mark.
- Weigh the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Viscosity Measurement

4.2.1. Capillary Viscometry

This method is based on measuring the time it takes for a fixed volume of liquid to flow through a capillary tube of known dimensions under the influence of gravity.

- Apparatus: A calibrated glass capillary viscometer (e.g., Ubbelohde or Cannon-Fenske), a constant temperature bath, a stopwatch, and a pipette.
- Procedure:
 - Introduce a precise volume of **2,3,7-trimethyloctane** into the viscometer.
 - Place the viscometer in the constant temperature bath and allow it to equilibrate.
 - Draw the liquid up through the capillary to a point above the upper timing mark.
 - Measure the time it takes for the liquid meniscus to pass between the upper and lower timing marks.
 - The kinematic viscosity is calculated by multiplying the flow time by the viscometer's calibration constant. The dynamic viscosity is then obtained by multiplying the kinematic viscosity by the density of the liquid at the same temperature.



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Capillary Viscometry Workflow

Specific Heat Capacity Measurement

4.3.1. Differential Scanning Calorimetry (DSC)

DSC is a thermal analysis technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.

- Apparatus: A differential scanning calorimeter, sample pans, and a reference pan.
- Procedure:
 - An empty sample pan and a reference pan are heated at a constant rate to obtain a baseline.

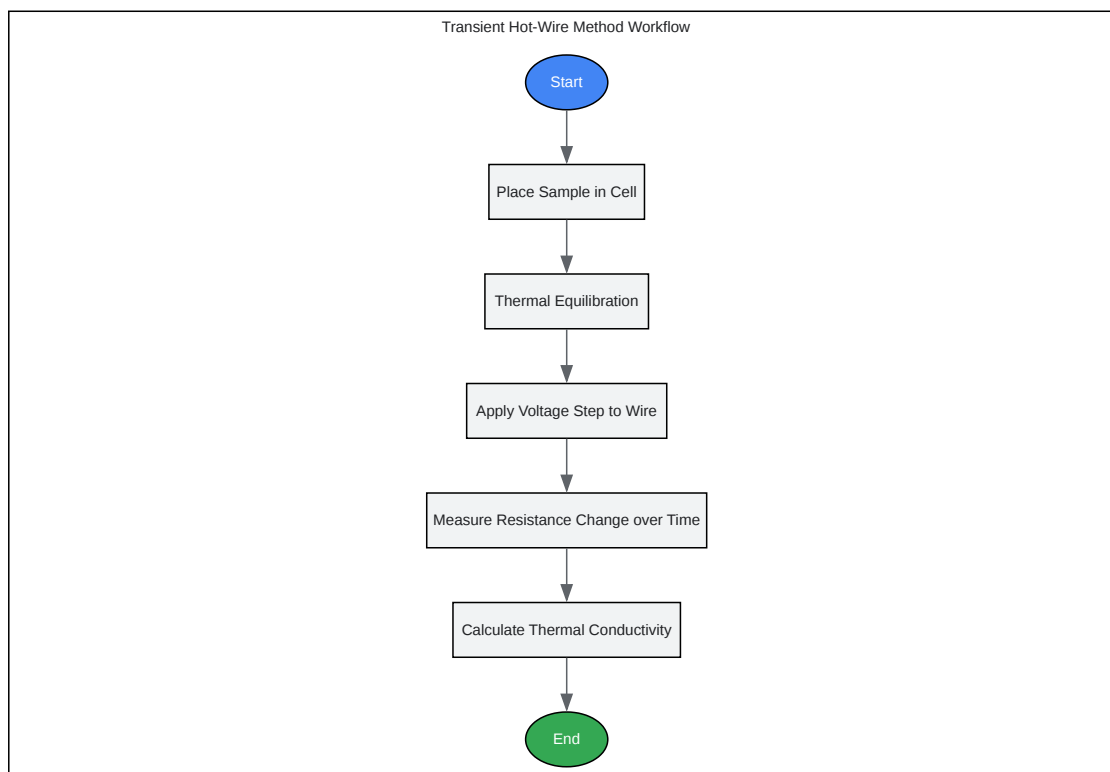
- A known mass of a standard material with a known heat capacity (e.g., sapphire) is placed in the sample pan and heated under the same conditions.
- A known mass of **2,3,7-trimethyloctane** is placed in the sample pan and subjected to the same heating program.
- The specific heat capacity of the sample is determined by comparing the heat flow signals of the baseline, the standard, and the sample.

Thermal Conductivity Measurement

4.4.1. Transient Hot-Wire Method

This is a widely used and accurate method for measuring the thermal conductivity of fluids. It involves monitoring the temperature rise of a thin, electrically heated wire immersed in the sample liquid over a short period.

- Apparatus: A transient hot-wire apparatus consisting of a thin platinum wire, a power source, a resistance bridge, and a data acquisition system. The sample is held in a thermostatted cell.
- Procedure:
 - The sample cell containing **2,3,7-trimethyloctane** is brought to the desired temperature.
 - A step-wise voltage is applied to the platinum wire, causing it to heat up.
 - The change in the wire's resistance, which is a function of its temperature, is measured with high precision over a short time (typically a few seconds).
 - The thermal conductivity of the liquid is calculated from the rate of temperature rise of the wire, as the heat generated dissipates through the surrounding liquid.



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Transient Hot-Wire Method Workflow

Conclusion

The thermophysical properties of **2,3,7-trimethyloctane** are dictated by its highly branched molecular structure. While comprehensive, publicly available experimental data is scarce, this guide has presented the known values and outlined the standard, high-precision methods for their determination. For researchers and professionals working with this compound, it is recommended to consult specialized databases or conduct experimental measurements using the protocols described herein to obtain the precise data required for modeling and process design. The expected trends for a branched alkane—lower density, viscosity, and thermal conductivity compared to its linear isomer—provide a useful qualitative framework for understanding its behavior.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com